

Safeguarding Your Research: A Comprehensive Guide to Handling GBR 12935

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: GBR 12935

Cat. No.: B1674642

[Get Quote](#)

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for handling **GBR 12935**, a potent and selective dopamine reuptake inhibitor. Adherence to these protocols is critical for personal safety and the integrity of your research.

GBR 12935 is a valuable tool in neuroscience research, particularly in studies of the dopamine transporter and its role in various neurological and psychiatric disorders.^[1] Proper handling and disposal are crucial to minimize exposure and ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

When handling **GBR 12935**, a comprehensive approach to personal protection is necessary. The following PPE is mandatory to prevent skin and eye contact, inhalation, and ingestion.

PPE Category	Item	Specification
Hand Protection	Gloves	Chemical-resistant, impervious gloves (e.g., nitrile rubber).
Eye Protection	Safety Glasses	Safety glasses with side-shields or goggles.
Skin and Body	Lab Coat	A long-sleeved lab coat.
Respiratory	Respirator	Use in a well-ventilated area. If ventilation is inadequate, use a NIOSH-approved respirator.

Operational Plan: Safe Handling and Storage

Follow these procedural steps to ensure the safe handling of **GBR 12935** from receipt to disposal.

Receiving and Storage:

- Upon receipt, visually inspect the package for any signs of damage or leakage.
- Wear appropriate PPE, including gloves and safety glasses, when unpacking.
- Store **GBR 12935** in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials.

Preparation of Solutions:

- All handling of the solid compound and preparation of solutions should be conducted in a chemical fume hood to minimize inhalation exposure.
- Use a calibrated analytical balance to weigh the compound.
- When dissolving, add the solvent to the **GBR 12935** powder slowly to avoid splashing.

During the Experiment:

- Always wear the full complement of PPE.
- Avoid direct contact with the compound and its solutions.
- Clearly label all containers with the name of the compound, concentration, and date.
- In case of a spill, immediately follow the spill response procedures outlined below.

Disposal Plan

Proper disposal of **GBR 12935** and any contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation:

- Solid Waste: Unused **GBR 12935** powder, contaminated gloves, weigh boats, and other disposable materials should be collected in a designated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Solutions containing **GBR 12935** should be collected in a separate, sealed, and clearly labeled hazardous waste container. Do not pour down the drain.
- Sharps: Contaminated needles and syringes should be disposed of in a designated sharps container.

Disposal Procedure:

- All waste must be disposed of in accordance with local, state, and federal regulations.
- Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of hazardous waste.
- Do not attempt to incinerate or treat the chemical waste yourself unless you are trained and equipped to do so.

Experimental Protocols

Below are detailed methodologies for key experiments involving **GBR 12935**.

In Vivo: Locomotor Activity Assay in Mice

This protocol is designed to assess the effect of **GBR 12935** on spontaneous locomotor activity in mice.

Materials:

- **GBR 12935**
- Vehicle (e.g., saline, DMSO)
- Mice (e.g., C57BL/6)
- Open-field activity chambers equipped with infrared beams
- Syringes and needles for administration

Procedure:

- **Acclimation:** Allow mice to acclimate to the testing room for at least 1 hour before the experiment.
- **Habituation:** Place each mouse in an open-field chamber and allow it to habituate for 30-60 minutes.
- **Administration:** Prepare the desired concentration of **GBR 12935** in the appropriate vehicle. Administer the solution to the mice via the desired route (e.g., intraperitoneal injection). A typical dose that increases locomotor activity is 10 mg/kg.
- **Data Collection:** Immediately after administration, place the mice back into the activity chambers and record locomotor activity (e.g., distance traveled, rearing frequency) for a specified duration (e.g., 60-120 minutes).
- **Data Analysis:** Analyze the data to compare the locomotor activity of the **GBR 12935**-treated group to the vehicle-treated control group.

In Vitro: Dopamine Uptake Assay

This protocol measures the ability of **GBR 12935** to inhibit the reuptake of dopamine into synaptosomes or cells expressing the dopamine transporter (DAT).

Materials:

- **GBR 12935**
- [³H]Dopamine (radiolabeled dopamine)
- Synaptosomes (prepared from rodent striatum) or cells expressing DAT
- Assay buffer (e.g., Krebs-Ringer-HEPES buffer)
- Scintillation vials and scintillation fluid
- Liquid scintillation counter

Procedure:

- Preparation: Prepare synaptosomes or culture cells expressing DAT.
- Incubation: Pre-incubate the synaptosomes or cells with various concentrations of **GBR 12935** or vehicle for a specified time (e.g., 10-20 minutes) at 37°C.
- Initiation of Uptake: Add a known concentration of [³H]Dopamine to initiate the uptake reaction.
- Termination of Uptake: After a short incubation period (e.g., 5-10 minutes), terminate the uptake by rapid filtration through glass fiber filters.
- Washing: Quickly wash the filters with ice-cold assay buffer to remove unbound [³H]Dopamine.
- Quantification: Place the filters in scintillation vials with scintillation fluid and measure the amount of radioactivity using a liquid scintillation counter.
- Data Analysis: Determine the concentration of **GBR 12935** that inhibits 50% of the specific [³H]Dopamine uptake (IC₅₀ value).

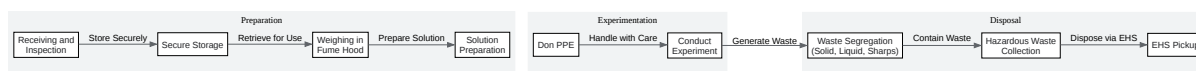
Quantitative Data Summary

The following table summarizes key quantitative data for **GBR 12935** from various studies.

Parameter	Value	Species/System	Reference
Binding Affinity (Kd)	1.08 nM	COS-7 cells	[2][3]
2.34 ± 0.18 nM	Human caudate nucleus	[4]	
3.2 nM	Human striatum	[5]	
5.5 nM	Rat striatal membranes	[6]	
Inhibition of Dopamine Uptake (IC ₅₀)	1-6 nM (neuronal)	Rat brain	[7]
Effective Dose (ED ₅₀) for Gnawing	17.1 mg/kg	Mice	

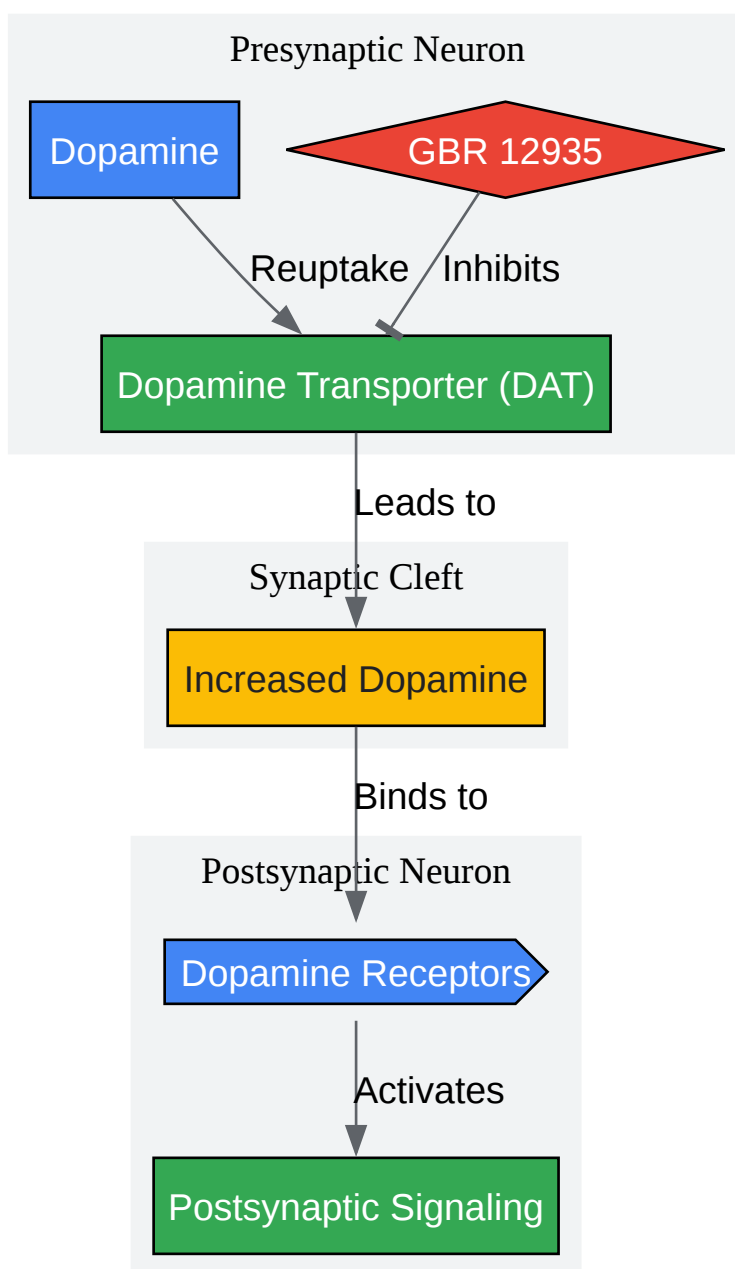
Visualizing the Mechanism and Workflow

To further clarify the handling process and the mechanism of action of **GBR 12935**, the following diagrams are provided.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for handling **GBR 12935**.



[Click to download full resolution via product page](#)

Caption: Mechanism of action of **GBR 12935**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. GBR-12935 - Wikipedia [en.wikipedia.org]
- 2. medchemexpress.com [medchemexpress.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. [3H]GBR-12935 binding to the dopamine transporter is decreased in the caudate nucleus in Parkinson's disease - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. [3H]GBR 12935 binding to dopamine uptake sites: subcellular localization and reduction in Parkinson's disease and progressive supranuclear palsy - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Biochemical and pharmacological characterization of [3H]GBR 12935 binding in vitro to rat striatal membranes: labeling of the dopamine uptake complex - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. GBR 12909 and 12935 block dopamine uptake into brain synaptic vesicles as well as nerve endings - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Safeguarding Your Research: A Comprehensive Guide to Handling GBR 12935]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1674642#personal-protective-equipment-for-handling-gbr-12935]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com